

An In-Depth Technical Guide to Iodosobenzene: Synthesis, Safety, and Applications

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Compound of Interest

Compound Name: Iodosobenzene

Cat. No.: B1197198

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Iodosobenzene (CAS Number: 536-80-1), also known as iodosylbenzene, is a hypervalent iodine compound with the chemical formula C_6H_5IO .^{[1][2]} It is a colorless to pale yellow, solid organoiodine reagent that serves as a versatile oxidizing agent in a multitude of organic transformations.^{[1][3]} This technical guide provides comprehensive information on the chemical and physical properties, safety data, synthesis protocols, and key applications of **iodosobenzene**, with a focus on its utility in modern organic synthesis.

Chemical and Physical Properties

Iodosobenzene is characterized by the presence of an iodosyl group (-IO) attached to a benzene ring.^[3] While its empirical formula suggests a simple monomeric structure, spectroscopic data and its low solubility in most solvents indicate a polymeric nature, consisting of -I-O-I-O- chains.^[1]

| Property | Value | Reference |
|-------------------|----------------------------------|-----------|
| CAS Number | 536-80-1 | [1][2][4] |
| Molecular Formula | C ₆ H ₅ IO | [1][2] |
| Molecular Weight | 220.01 g/mol | [1][2] |
| Appearance | Colorless to pale yellow solid | [1][3] |
| Melting Point | 210 °C (decomposes, may explode) | [1] |
| Solubility | Poor in most solvents | [1] |

Safety Data and Hazard Information

Iodosobenzene is a reactive and hazardous substance that requires careful handling. It is classified as a flammable solid and can cause skin and serious eye irritation.[5][6]


GHS Hazard Classification


| Hazard Class | Category | Hazard Statement |
|-----------------------------------|----------|-------------------------------------|
| Flammable solids | 1 | H228: Flammable solid |
| Skin corrosion/irritation | 2 | H315: Causes skin irritation |
| Serious eye damage/eye irritation | 2 | H319: Causes serious eye irritation |

(Data sourced from multiple safety data sheets)[5][6]

GHS Pictograms & Signal Word

Pictograms:

 alt text

 alt text

Signal Word: Danger [5][6]

Precautionary Statements

A comprehensive list of precautionary statements for the safe handling and storage of **iodosobenzene** is provided below.

| Code | Precautionary Statement |
|----------------|--|
| P210 | Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. |
| P240 | Ground and bond container and receiving equipment. |
| P241 | Use explosion-proof electrical/ventilating/lighting equipment. |
| P280 | Wear protective gloves/protective clothing/eye protection/face protection. |
| P302+P352 | IF ON SKIN: Wash with plenty of water. |
| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |
| P332+P313 | If skin irritation occurs: Get medical advice/attention. |
| P337+P313 | If eye irritation persists: Get medical advice/attention. |
| P362+P364 | Take off contaminated clothing and wash it before reuse. |
| P370+P378 | In case of fire: Use sand, carbon dioxide or powder extinguisher to extinguish. |

(Data sourced from multiple safety data sheets) [\[5\]](#)[\[6\]](#)

Handling and Storage

- Handling: Use in a well-ventilated area. Avoid formation of dust and aerosols. Take precautionary measures against static discharge. Wear appropriate personal protective equipment (PPE), including gloves and eye protection. [5][6]* Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat and ignition sources. [5][6]

Experimental Protocols: Synthesis of Iodosobenzene

Iodosobenzene can be synthesized through the hydrolysis of **iodosobenzene** diacetate or iodobenzene dichloride. The following are detailed protocols for these preparations.

Synthesis from Iodosobenzene Diacetate

This method is often preferred due to the greater stability of the diacetate precursor.

Experimental Workflow:



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Synthesis of **Iodosobenzene** from **Iodosobenzene** Diacetate.

Methodology:

- Place 32.2 g (0.10 mole) of finely ground **iodosobenzene** diacetate in a 250-mL beaker.
- Over a 5-minute period, add 150 mL of 3N sodium hydroxide with vigorous stirring.
- Triturate the resulting solid lumps with a stirring rod for 15 minutes.
- Allow the reaction mixture to stand for an additional 45 minutes to ensure the completion of the reaction.

- Add 100 mL of water, stir the mixture vigorously, and collect the crude **iodosobenzene** on a Büchner funnel.
- Return the wet solid to the beaker and triturate it in 200 mL of water.
- Collect the solid again on the Büchner funnel and wash it with 200 mL of water.
- Dry the solid by maintaining suction.
- For final purification, triturate the dried solid in 75 mL of chloroform in a beaker.
- Separate the **iodosobenzene** by filtration and allow it to air-dry.

Caution: **iodosobenzene** may explode if heated to its melting point of 210 °C.

Applications in Organic Synthesis

Iodosobenzene is a powerful oxo-transfer reagent, primarily used for the epoxidation of alkenes and the oxidation of alcohols to aldehydes and ketones.

Oxidation of Alcohols

Iodosobenzene, often in the form of its diacetate derivative (IBD) and in the presence of a catalytic amount of TEMPO (2,2,6,6-tetramethylpiperidin-1-oxyl), provides a highly selective method for the oxidation of primary alcohols to aldehydes without over-oxidation to carboxylic acids. This method is also chemoselective for primary alcohols in the presence of secondary alcohols.

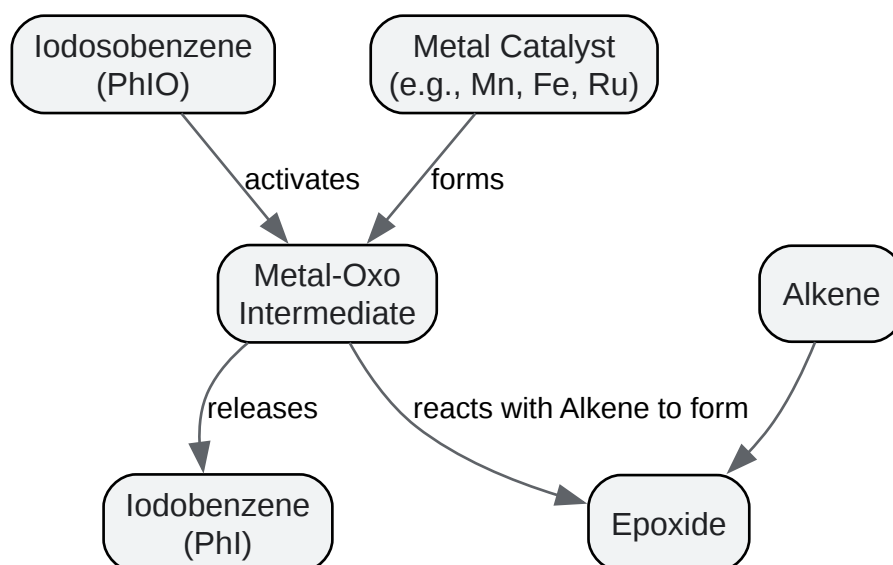
General Reaction Scheme:

This protocol is valued for its mild reaction conditions and avoidance of heavy metal reagents.

Epoxidation of Alkenes

Iodosobenzene can be used to epoxidize certain alkenes. The reaction often proceeds through the formation of an intermediate adduct with a metal catalyst, which then transfers an oxygen atom to the alkene.

Logical Relationship for Catalytic Epoxidation:



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Iodosobenzene in Metal-Catalyzed Alkene Epoxidation.

Note on Proteomics and Signaling Pathways

While "**iodosobenzene**" is sometimes mentioned in the context of "proteomics research," a thorough review of the scientific literature indicates that its direct role in proteomics or biological signaling pathways is not established. The use of iodine-containing compounds in proteomics typically refers to reagents like iodoacetamide, which is used for the alkylation of cysteine residues during sample preparation for mass spectrometry. There is currently no evidence to suggest that **iodosobenzene** is involved in cellular signaling.

Conclusion

Iodosobenzene is a valuable and potent oxidizing agent in the synthetic chemist's toolkit. Its effective application requires a thorough understanding of its properties and strict adherence to safety protocols due to its hazardous nature. The synthetic methods outlined provide a clear path to its preparation, and its utility in the selective oxidation of alcohols and epoxidation of alkenes highlights its importance in modern organic synthesis.

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